

additive effects trichoderma bacillus tolclofos-methyl combinations

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tolclofos-methyl

CAS No.: 57018-04-9

Cat. No.: S545544

Get Quote

Fungicide-BCA Compatibility

The table below summarizes key findings on how *Trichoderma* and *Bacillus* isolates interact with **tolclofos-methyl** and other fungicides.

Biocontrol Agent (BCA)	Fungicide	Compatibility / Effect	Experimental Context	Citation
Trichoderma isolates	Tolclofos-methyl	Compatible at low doses (0.005-0.05 g ai/L) ; growth less inhibited at these concentrations than at higher doses (0.125-1.5 g ai/L).	In vitro (agar plates) & Greenhouse (cucumber seeds against <i>Rhizoctonia solani</i>).	[1]
Bacillus isolates	Tolclofos-methyl	Highly compatible ; growth was not affected by any of the six concentrations tested (0.005 - 1.5 g ai/L).	In vitro (agar plates).	[1]

Biocontrol Agent (BCA)	Fungicide	Compatibility / Effect	Experimental Context	Citation
Trichoderma strains	Various (e.g., Thiophanate-methyl, Mancozeb)	Compatibility is fungicide-specific . Some are compatible, while others like Carbendazim are highly toxic.	In vitro (PDA medium with fungicides).	[2] [3]
Bacillus strains	Various	Generally less impacted by fungicides that target fungi-specific cellular processes.	Scientific review.	[4] [5]

Experimental Protocols

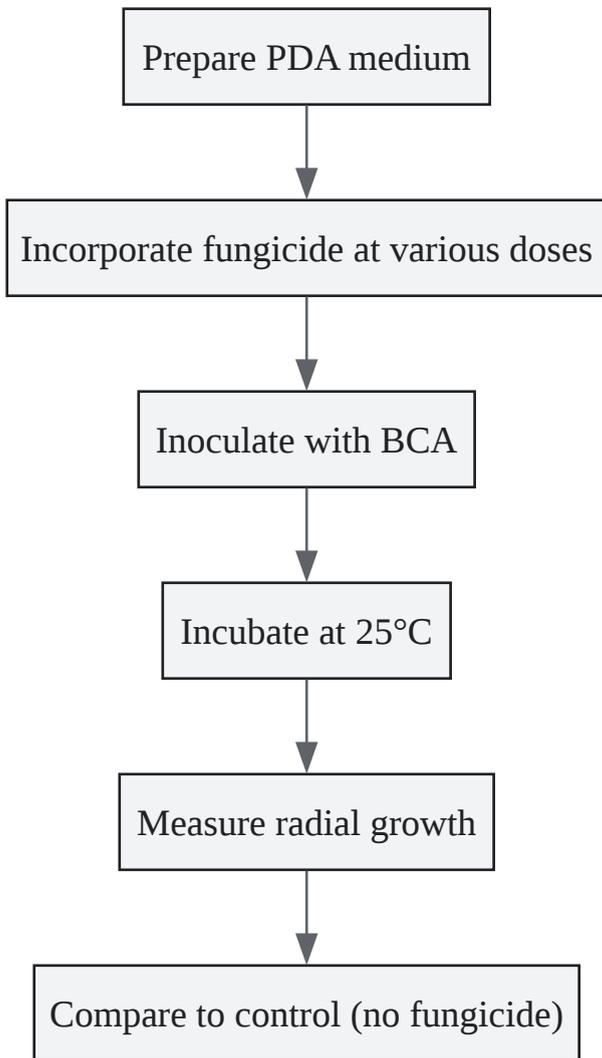
Here are detailed methodologies for the key experiments cited in the tables, which you can adapt for your troubleshooting guides.

In Vitro Compatibility Assay

This protocol is used to test the inherent resistance of a BCA to a fungicide [4] [5] [3].

- **Step 1: Prepare Media** Incorporate the fungicide (e.g., **tolclofos-methyl**) into sterilized Potato Dextrose Agar (PDA) medium at the desired concentrations (e.g., 0.005, 0.05, 0.125, 0.25, 0.5, and 1.5 g active ingredient per liter) [1] [3]. Pour the media into Petri plates.
- **Step 2: Inoculate** Inoculate the plates with a plug (e.g., 6 mm diameter) taken from the edge of a growing colony of the BCA (*Trichoderma* or *Bacillus*) [3].
- **Step 3: Incubate and Measure** Incubate the plates in the dark at 25°C. Measure the radial growth of the BCA colony after set intervals (e.g., 2, 5, and 7 days) and compare it to growth on a control plate without fungicide [1] [3].

The workflow for this protocol is as follows:



[Click to download full resolution via product page](#)

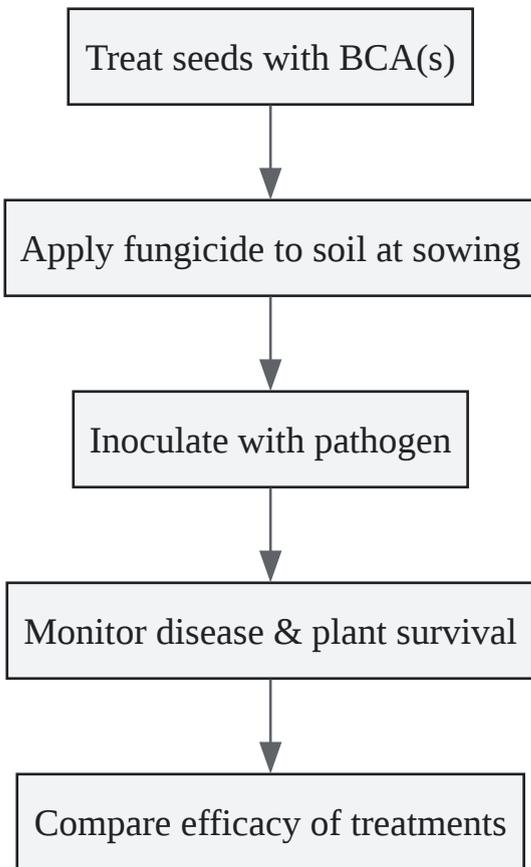
Greenhouse Efficacy Trial

This protocol validates the disease control capability of BCA-fungicide combinations under controlled conditions [1].

- **Step 1: Treat Seeds** Treat seeds (e.g., cucumber) with the BCAs (*Trichoderma* and/or *Bacillus*), either alone or in combination. A common method is to coat seeds using a slurry containing the BCA and a sticking agent like crude sugar [2] [1].
- **Step 2: Apply Fungicide** Apply the compatible fungicide (e.g., **tolclofos-methyl** at 0.05 g ai/L) to the soil or planting medium at the time of sowing [1].

- **Step 3: Infect and Evaluate** Inoculate the planting medium with the pathogen (e.g., *Rhizoctonia solani*). Monitor disease incidence (e.g., damping-off) and plant survival over time to evaluate the combined treatment's efficacy compared to individual treatments [1].

The workflow for this protocol is as follows:



[Click to download full resolution via product page](#)

Key Troubleshooting FAQs

- **What is the primary consideration when mixing *Trichoderma* with a fungicide?** The most critical factor is **compatibility**. Fungicides can inhibit or kill beneficial fungi like *Trichoderma*. Always conduct in vitro compatibility tests before proceeding to greenhouse or field trials [4] [5] [3].
- **Can I tank-mix *Trichoderma* with tolclfos-methyl?** The research indicates that this is possible only at **low concentrations** of the fungicide. One study successfully combined them in a greenhouse seed

treatment, but in vitro data shows that higher concentrations strongly inhibit *Trichoderma* growth. For fungicides known to be toxic, applying them in alternation (with a 7-14 day separation) is a safer strategy than tank-mixing [2] [1].

- **Why is *Bacillus* often more compatible with chemical fungicides?** Many fungicides are designed to target fungal-specific cellular components (e.g., chitin in cell walls). As *Bacillus* is a bacterium, it lacks these targets, making it naturally more tolerant to a wider range of fungicides [4] [5]. This makes it an excellent candidate for integrated combinations.
- **Our BCA and fungicide combination is not working. What could be wrong?**
 - **Check Compatibility:** Re-confirm the inherent resistance of your specific BCA isolate to the fungicide at the concentration used.
 - **Review Application Timing & Method:** Ensure the application method (seed treatment, soil drench) allows both agents to be effective. Alternating applications rather than tank-mixing might be necessary.
 - **Assess Environmental Conditions:** The success of BCAs, especially *Trichoderma*, depends on factors like soil moisture (60-80% field capacity), temperature (optimal 20-30°C), and organic matter content [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Application of selected biological control agents in conjunction ... [academia.edu]
2. How to Use *Trichoderma Harzianum* Effectively [indogulfbioag.com]
3. Organic and Conventional Bean Pesticides in ... [mdpi.com]
4. Combining Biocontrol Agents with Chemical Fungicides for ... [pmc.ncbi.nlm.nih.gov]
5. Combining Biocontrol Agents with Chemical Fungicides for ... [mdpi.com]

To cite this document: Smolecule. [additive effects trichoderma bacillus tolclofos-methyl combinations]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b545544#additive-effects-trichoderma-bacillus-tolclofos-methyl-combinations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com